

Application Notes and Protocols: Intraperitoneal vs. Oral Administration of SBI-797812 In Vivo

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: SBI-797812

Cat. No.: B15615070

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

SBI-797812 is a novel small molecule activator of nicotinamide phosphoribosyltransferase (NAMPT), the rate-limiting enzyme in the mammalian NAD⁺ salvage pathway.^{[1][2][3]} By enhancing the catalytic efficiency of NAMPT, **SBI-797812** serves as a potent tool for increasing the production of nicotinamide mononucleotide (NMN), a direct precursor to nicotinamide adenine dinucleotide (NAD⁺).^{[1][4]} Consequently, administration of **SBI-797812** leads to elevated intracellular NAD⁺ levels.^{[5][6]} Given that declining NAD⁺ levels are associated with aging and various pathologies, **SBI-797812** is a promising compound for research in these areas.^[3]

These application notes provide a comparative overview of intraperitoneal (i.p.) and oral (p.o.) administration of **SBI-797812** in preclinical mouse models. We present quantitative pharmacokinetic and pharmacodynamic data, detailed experimental protocols for in vivo studies, and diagrams illustrating the compound's mechanism of action and experimental workflows.

Data Presentation: In Vivo Administration of SBI-797812

The following tables summarize the key quantitative data from in vivo studies comparing the intraperitoneal and oral administration of **SBI-797812** in mice.

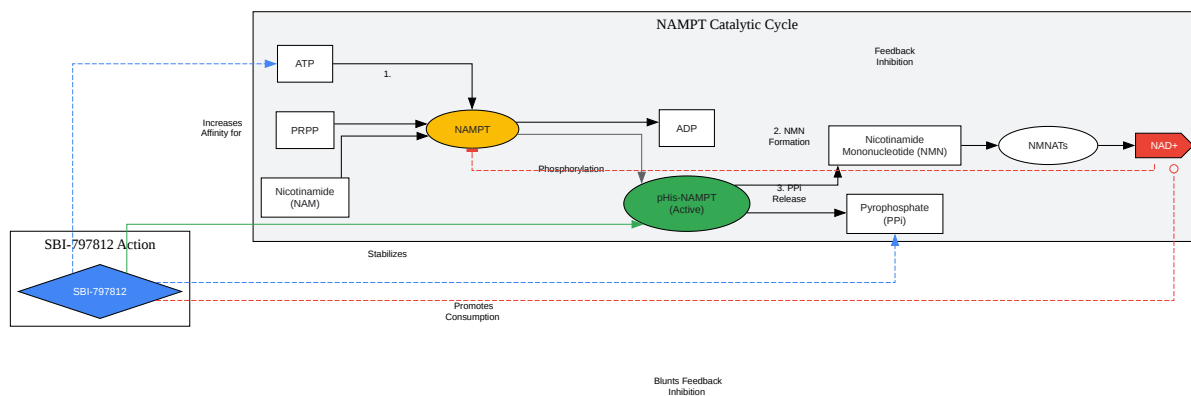
Table 1: Pharmacokinetic Profile of **SBI-797812**

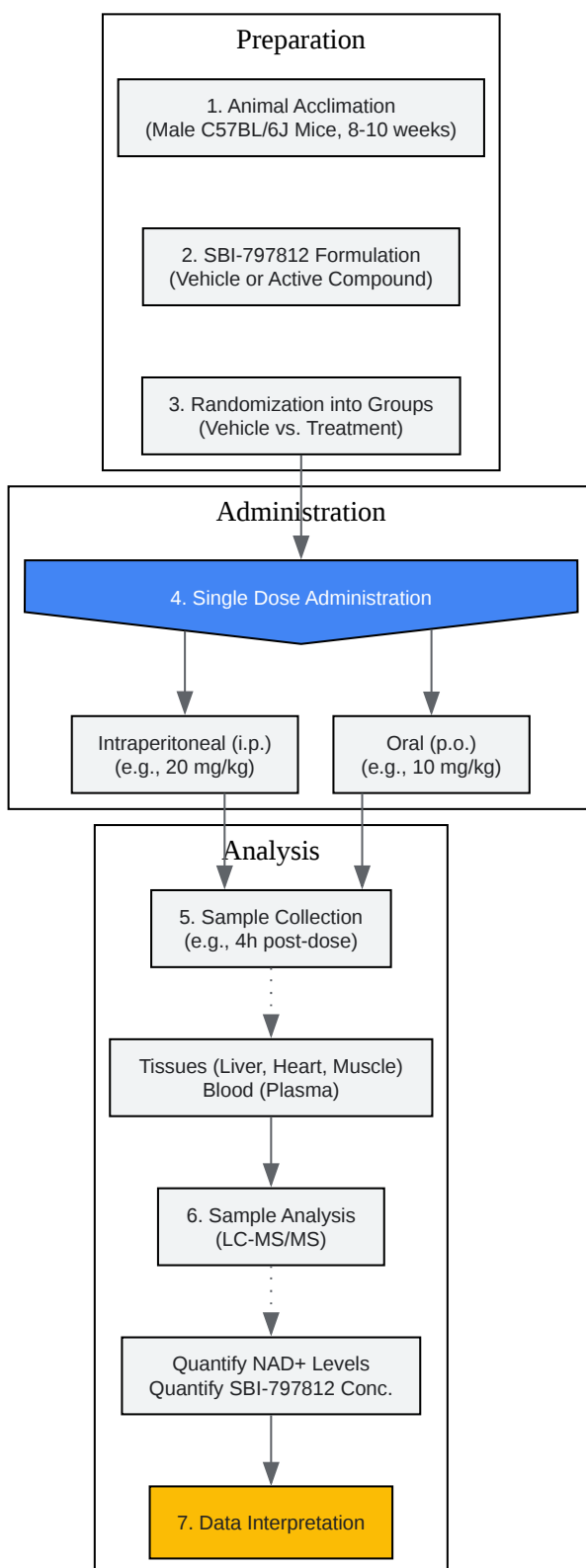
Parameter	Intraperitoneal (i.p.)	Oral (p.o.)	Animal Model	Reference
Dose	10 mg/kg	10 mg/kg	Mouse	[5]
Cmax	3297 ng/mL (8.2 μ M)	Low	Mouse	[5][7]
Plasma Exposure	High	Low	Mouse	[5][8][9]

Table 2: Pharmacodynamic Effects of **SBI-797812** (Tissue NAD⁺ Levels)

Parameter	Intraperitoneal (i.p.)	Oral (p.o.)	Animal Model	Notes	Reference
Dose	20 mg/kg	Not Reported	Mouse	Single dose	[5]
Time Point	4 hours post-dose	Not Reported	Mouse	[5]	
Liver NAD+	1.3-fold increase	Not Reported	Mouse	Statistically significant increase.	[4][5]
Heart NAD+	No significant change	Not Reported	Mouse	A trend towards an increase was noted in one source.	[5][9]
Gastrocnemius NAD+	No significant change	Not Reported	Mouse	[5][9]	
Quadriceps NAD+	No significant change	Not Reported	Mouse	[5][9]	

Mandatory Visualizations





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. SBI-797812 - Wikipedia \[en.wikipedia.org\]](#)
- [3. benchchem.com \[benchchem.com\]](#)
- [4. A Small Molecule That Activates NAMPT Boosts NAD+ Levels \[nmn.com\]](#)
- [5. Boosting NAD+ with a small molecule that activates NAMPT - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. medchemexpress.com \[medchemexpress.com\]](#)
- [8. selleckchem.com \[selleckchem.com\]](#)
- [9. benchchem.com \[benchchem.com\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols: Intraperitoneal vs. Oral Administration of SBI-797812 In Vivo]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15615070/docs#application-notes-and-protocols-intraperitoneal-vs-oral-administration-of-sbi-797812-in-vivo\]](https://www.benchchem.com/product/b15615070/docs#application-notes-and-protocols-intraperitoneal-vs-oral-administration-of-sbi-797812-in-vivo)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)